

Urolithin A effects young versus aged preclinical models

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Compound Focus: Urolithin A

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Documented Effects of Urolithin A Across Models

| Model System | Intervention Details | Key Quantitative Findings | Primary Mechanism Investigated |
|--|--------------------------|--|--|
| Aged Mice (24-month-old) [1] | UA in chow for 2 months | • Cardiac Function: Significantly preserved diastolic function (E'/A' ratio) [1]. | Mitophagy activation & improvement of mitochondrial health in heart and skeletal muscle [1]. |
| Old Rats (Heart Failure Model) [1] | 25 mg/kg UA for 2 months | • Cardiac Function: Reduced decline in Ejection Fraction (EF) by 35% and Fractional Shortening (FS) by 39% [1]. | Enhanced mitochondrial quality control and increased mitophagy markers (PINK1/Parkin) in heart tissue [1]. |
| Healthy Older Adults (4-month study) [2] | 1,000 mg/day UA | • Muscle Function: Improved muscle endurance, hamstring strength, and peak oxygen uptake (VO ₂ peak) [2]. | Upregulation of mitochondrial gene expression and mitophagy in skeletal muscle [2]. |

| Model System | Intervention Details | Key Quantitative Findings | Primary Mechanism Investigated |
|---|----------------------|--|--|
| Healthy Middle-aged Adults (28-day study) [3] [4] | 1,000 mg/day UA | • Immune System: Expanded naive-like CD8+ T cells (treatment difference +0.50 percentage points) and increased their fatty acid oxidation capacity (treatment difference +14.72 percentage points) [4]. | Induction of mitophagy and mitochondrial biogenesis in immune cells, shifting them toward a more youthful profile [3] [4]. |
| Young Academy Soccer Players (6-week study) [5] | 1,000 mg/day UA | • Exercise Performance: Improved Yo-Yo Intermittent Recovery Test performance by +239 m and Countermovement Jump height by +3.33 cm vs. placebo [5]. | Proposed reduction of oxidative stress and improvement of mitochondrial function during high training stress [5]. |

Detailed Experimental Protocols

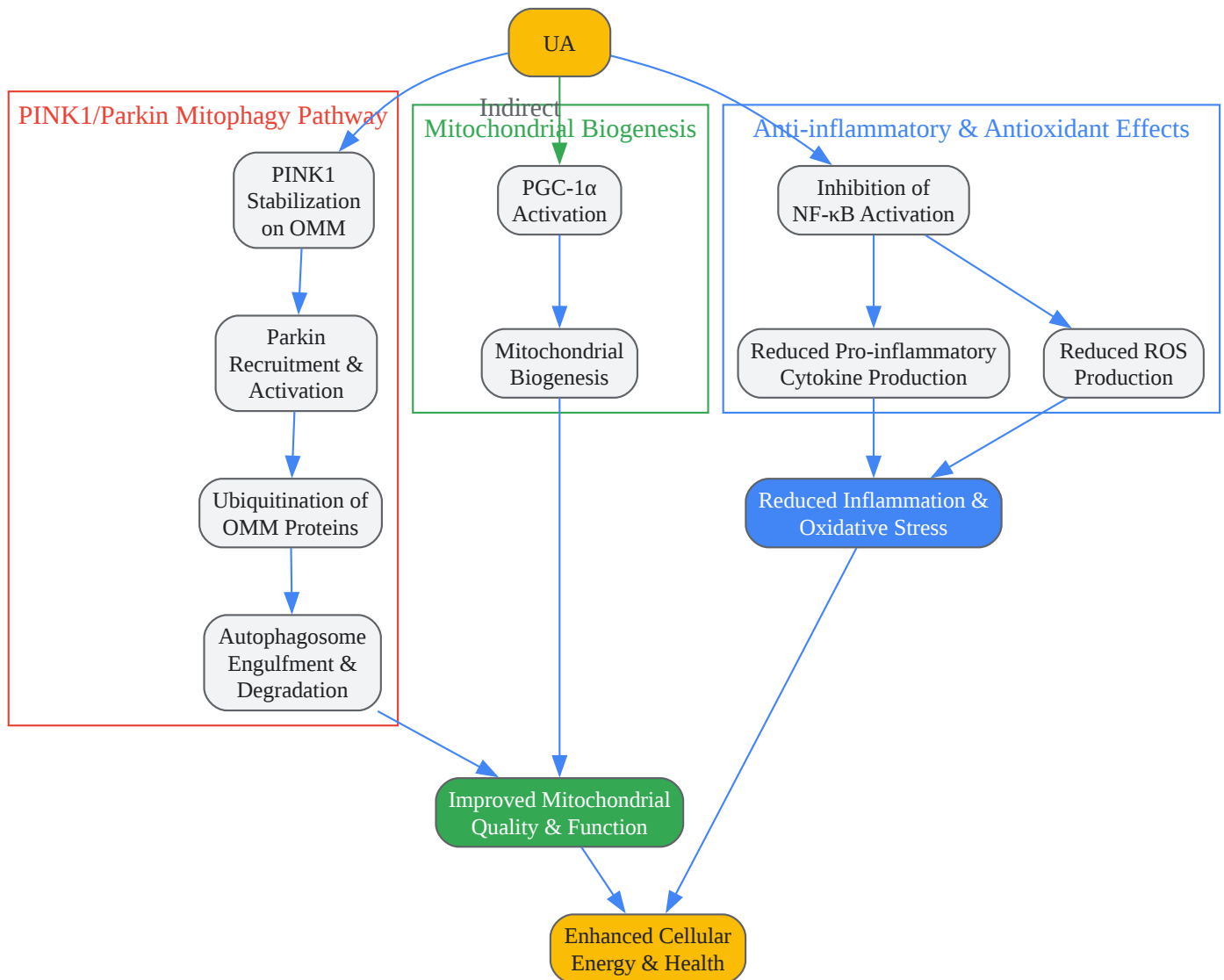
For researchers looking to replicate or build upon these findings, here is a detailed breakdown of the methodologies used in the key studies cited above.

- In Vivo Rodent Models (Aging & Heart Failure) [1]:
 - **Animal Models:** Used 24-month-old C57BL/6 mice (natural aging) and Wistar Han rats with induced myocardial infarction (heart failure model).
 - **Dosing & Administration:** UA was administered via daily oral gavage at 25 mg/kg or mixed into the chow diet for 2 months.
 - **Functional Assessment:** Cardiac function was measured using **echocardiography** to obtain parameters like Ejection Fraction (EF), Fractional Shortening (FS), and diastolic function (E'/A' ratio).
 - **Molecular Analysis:** Post-sacrifice, heart tissues were analyzed via **RNA sequencing (RNA-seq)**, **western blotting** for mitophagy markers (e.g., phospho-ubiquitin), and examination of mitochondrial ultrastructure.
- Human Immune Cell Profiling [4]:

- **Study Design:** A randomized, double-blind, placebo-controlled trial with 50 healthy adults aged 45-70.
 - **Intervention:** 1,000 mg of UA or placebo daily for 28 days.
 - **Primary Outcomes:** Phenotypical changes in T cell subsets were assessed using **high-dimensional spectral flow cytometry** of peripheral blood mononuclear cells (PBMCs). Key markers included CD45RA, CCR7, CD95, and Ki-67 to identify naive, memory, and proliferating T cells.
 - **Metabolic & Transcriptomic Analysis:** **Fatty acid oxidation capacity** in immune cells was measured via metabolic flux assays. **Exploratory single-cell RNA sequencing (scRNA-seq)** was performed on a subset of participants to analyze transcriptional shifts.
- Human Athletic Performance [5]:
 - **Participants:** 20 male academy soccer players (average age ~17.5 years).
 - **Design & Intervention:** A single-blinded, randomized, placebo-controlled pilot study. Participants received 1,000 mg/day UA or placebo for 6 weeks during preseason training.
 - **Performance Metrics:** The primary outcome was the **Yo-Yo Intermittent Recovery Test Level 1** (a measure of aerobic endurance). Secondary outcomes included **Countermovement Jump** (for lower-limb power) and maximal sprint speed.
 - **Biomarker Analysis:** Saliva was collected to measure changes in **antioxidant capacity** using the RoXsta System.

Mechanistic Insights: UA's Signaling Pathways

UA's primary mechanism of action is the induction of mitophagy, a process for clearing damaged mitochondria. The following diagram illustrates the key signaling pathways involved, based on the cited research [6] [7] [8].



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Diagram Title: **Urolithin A's** Core Mechanisms of Action

Interpretation and Research Implications

The collective data underscores a critical point for drug development professionals:

- **Primary Indication for Age-Related Dysfunction:** The most robust evidence for UA's efficacy exists in models of aging and age-related conditions (cardiovascular decline, immunosenescence, sarcopenia). Its action in rejuvenating mitochondrial quality control directly counteracts a fundamental hallmark of aging [1] [3] [4].
- **Emerging Evidence in Youth:** The single study in young athletes suggests UA can enhance performance in already optimized systems, potentially by managing training-induced oxidative stress and supporting recovery [5]. This presents a distinct, performance-enhancing application separate from its therapeutic role in aging.
- **Key Research Gap:** A direct, side-by-side comparison of UA's effects in young versus aged preclinical models within a single, well-controlled study is absent from the current literature. Future research should prioritize this to precisely quantify the differential effect size and optimize dosing strategies for different age-based indications.

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